

# Essential Safety and Logistics for Handling FISONATE (Crufomate)

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## Compound of Interest

Compound Name: FISONATE

Cat. No.: B1148438

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This guide provides critical safety protocols and logistical plans for the handling and disposal of **FISONATE**, also known as Crufomate. Adherence to these procedures is essential for ensuring a safe laboratory environment and minimizing risk of exposure.

## Immediate Safety Information

**FISONATE** (Crufomate) is an organophosphate insecticide that is harmful if swallowed, inhaled, or absorbed through the skin. It can cause serious eye irritation. The commercial product is often a yellow oil, while in its pure form, it is a white crystalline solid. It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area, away from ignition sources.

## Quantitative Exposure Data

A summary of key quantitative safety data for **FISONATE** (Crufomate) is provided below. This information is critical for risk assessment and for ensuring that handling procedures and engineering controls are adequate.

Parameter	Value	Species	Reference
Occupational Exposure Limit (TLV-TWA)	5 mg/m <sup>3</sup>	Human	<a href="#">[1]</a>
Lethal Dose, 50% (LD50) Oral	770 mg/kg	Rat	<a href="#">[2]</a>
Lethal Dose, 50% (LD50) Dermal	2,000 mg/kg	Rat	<a href="#">[2]</a>

## Personal Protective Equipment (PPE) Protocol

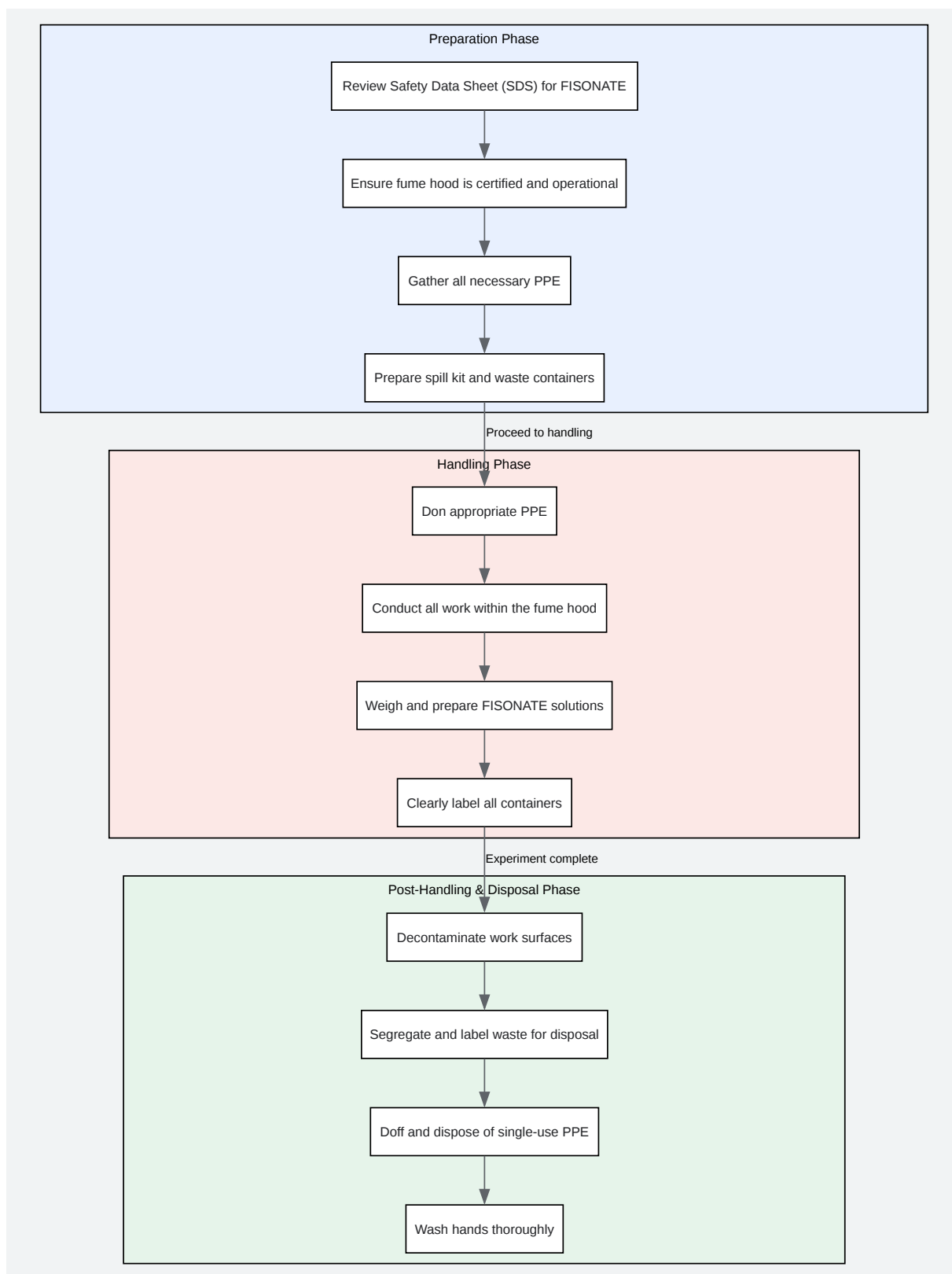
The selection and proper use of PPE is the most critical barrier to preventing exposure to **FISONATE**. The following table outlines the required PPE for various laboratory operations involving this compound.

Operation	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Low-Volume Handling (e.g., weighing, preparing solutions in a fume hood)	Safety glasses with side shields or chemical splash goggles.	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber). Double gloving is recommended.	Lab coat.	Not generally required if handled in a certified chemical fume hood.
High-Volume Handling or potential for aerosol generation	Chemical splash goggles and a face shield.	Chemical-resistant gloves (Nitrile, Neoprene, or Butyl rubber). Double gloving is recommended.	Chemical-resistant apron over a lab coat.	A NIOSH-approved respirator with an organic vapor (OV) cartridge is recommended. A P100 particulate filter should be added if there is a risk of aerosol or dust generation. <a href="#">[3]</a>
Spill Cleanup	Chemical splash goggles and a face shield.	Heavy-duty chemical-resistant gloves (e.g., Butyl rubber over Nitrile).	Chemical-resistant suit or coveralls.	A NIOSH-approved full-face respirator with an organic vapor (OV) cartridge and P100 particulate filter.

Note on Glove Selection: While specific breakthrough time data for **FISONATE** on various glove materials is not readily available, Nitrile, Neoprene, and Butyl rubber are generally recommended for handling organophosphate pesticides.[\[4\]](#) It is crucial to inspect gloves for any signs of degradation or damage before and during use. Change gloves frequently, and immediately if contamination is suspected.

## Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for safely handling **FISONATE** in a laboratory setting, from preparation to post-handling procedures.



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**Caption:** Standard Operating Procedure for Handling **FISONATE**.

## Disposal Plan

Proper disposal of **FISONATE** and contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation and Labeling

All waste contaminated with **FISONATE** must be segregated from general laboratory waste. This includes:

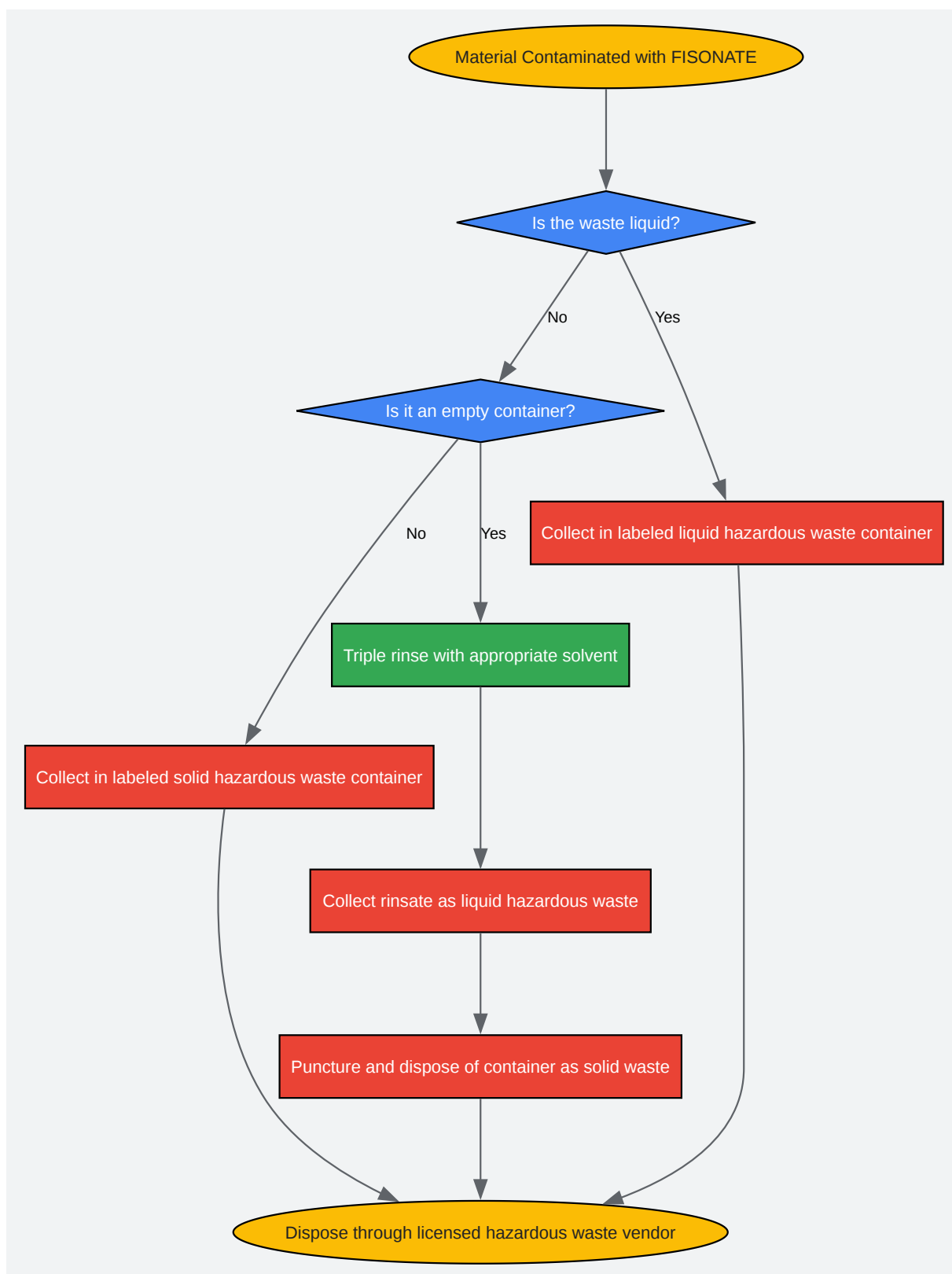
- Solid Waste: Contaminated gloves, bench paper, pipette tips, and empty containers.
- Liquid Waste: Unused solutions and solvent rinses.

All waste containers must be clearly labeled as "Hazardous Waste - **FISONATE** (Crufomate)" and include the date of accumulation.

## Disposal Methodology

- Empty Containers: Triple rinse empty containers with a suitable solvent (e.g., acetone or methanol).[5][6] The rinsate should be collected and disposed of as hazardous liquid waste. Puncture the container to prevent reuse.
- Solid Waste: Place all contaminated solid waste in a designated, sealed, and labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste in a sealed, labeled, and compatible hazardous waste container.
- Final Disposal: All **FISONATE** waste must be disposed of through a licensed hazardous waste disposal company, in accordance with local, state, and federal regulations.[6][7] Incineration is a common disposal method for organic pesticides.[5]

The following decision tree provides a logical flow for the disposal of materials contaminated with **FISONATE**.



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**Caption: FISONATE Waste Disposal Decision Tree.**

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